

Comparative Guide to the Reproducibility of (+)-Cevimeline Hydrochloride Hemihydrate

Synthesis and Analysis

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Compound of Interest

Compound Name: (+)-Cevimeline hydrochloride hemihydrate
Cat. No.: B15619158

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This guide provides a comparative analysis of published methodologies for the synthesis and analytical characterization of **(+)-Cevimeline hydrochloride hemihydrate**. The information is intended for researchers, scientists, and drug development professionals to facilitate the reproduction of these studies.

Synthesis of (+)-Cevimeline Hydrochloride Hemihydrate: A Comparative Overview

The synthesis of **(+)-Cevimeline hydrochloride hemihydrate** has been approached through various routes, primarily differing in the choice of the thiolating agent. Traditional methods have employed hazardous reagents, while newer approaches focus on greener alternatives.

Two main synthetic pathways are prominently described in the literature:

- **Route A: Traditional Synthesis using Hazardous Thiolating Agents.** This approach, outlined in several patents, utilizes reagents like hydrogen sulfide or thioacetic acid.^{[1][2][3]} While effective, these reagents pose significant handling and environmental challenges.

- Route B: "Greener" Synthesis using Thiourea. A more recent and environmentally benign method employs thiourea as the thiolating agent.^[1] This route is reported to be convenient, economical, and avoids the use of hazardous and odorous chemicals.^[1]

Parameter	Traditional Route (Hydrogen Sulfide/Thioacetic Acid)	Greener Route (Thiourea)
Thiolating Agent	Hydrogen sulfide or Thioacetic acid	Thiourea
Key Intermediates	Epoxide, Thiol intermediate	Epoxide, Isothiourenium intermediate, Thiol intermediate
Reported Yield	Not explicitly stated in comparative terms in the provided text.	50% for two steps (Thiol formation and cyclization) ^[1]
Cis/Trans Ratio	1:1 cis:trans mixture initially formed ^[1]	70:30 cis/trans mixture ^[1]
Advantages	Established and patented methods.	Use of non-hazardous and odorless reagent, in-situ conversion of the foul-smelling thiol intermediate. ^[1]
Disadvantages	Use of hazardous and odorous reagents. ^[1]	Requires careful monitoring of intermediate conversion. ^[1]

Experimental Protocols for Synthesis

This protocol is based on the method described by Mehta et al.^[1]

Step 1: Epoxide Formation

- Suspend 3-quinuclidinone hydrochloride in dimethylsulfoxide (DMSO).
- Sequentially add trimethylsulfoxonium iodide and potassium tert-butoxide.

- The reaction proceeds from 0°C to room temperature.

Step 2: Episulfide Formation and Conversion to Thiol

- The epoxide intermediate is reacted with thiourea in water at 100°C for 2 hours to form an isothiouronium intermediate.
- The isothiouronium intermediate is then hydrolyzed using 60% NaOH in water at 100°C for 2 hours to yield the thiol intermediate.

Step 3: Cyclization to Cevimeline

- The thiol intermediate is reacted in-situ with acetaldehyde diethylacetal in isopropanol in the presence of p-toluenesulfonic acid (p-TSA) at reflux.

Step 4: Formation of Hydrochloride Hemihydrate Salt

- The resulting cevimeline free base (a cis/trans mixture) is purified.
- The purified cis-isomer is then treated with hydrochloric acid to form the hydrochloride salt.
- A complex work-up using water, isopropanol, and n-hexane is performed to obtain the hemihydrate form.[\[2\]](#)[\[3\]](#)

This protocol is a general representation based on descriptions in various sources.[\[2\]](#)[\[3\]](#)

Step 1: Epoxide Formation

- React quinuclidin-3-one with trimethylsulfoxonium iodide and sodium hydride (NaH) in DMSO to form the epoxide.[\[2\]](#)[\[3\]](#)

Step 2: Thiol Formation

- The epoxide is opened with hydrogen sulfide (H₂S) in a NaOH/water mixture to yield 3-hydroxy-3-(sulfanylmethyl)quinuclidine.[\[2\]](#)[\[3\]](#)

Step 3: Cyclization to Cevimeline

- The resulting thiol is cyclized with acetaldehyde, catalyzed by a Lewis acid such as boron trifluoride etherate, to afford a mixture of cis and trans isomers.[2][3]

Step 4: Isomer Separation and Salt Formation

- The cis and trans isomers are separated by fractional recrystallization or chromatography.[2][3]
- The isolated cis-isomer (cevimeline) is treated with hydrochloric acid to form the hydrochloride salt.[2][3]
- The hemihydrate is obtained through a specific work-up procedure.[2][3]

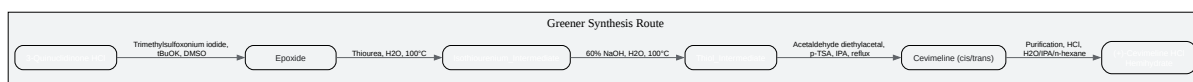
Analytical Characterization: RP-HPLC Method

A stability-indicating RP-HPLC method has been developed and validated for the estimation of Cevimeline Hydrochloride and its related substances in capsule dosage forms.

Parameter	Specification
Column	Hypersil BDS C18 (250mm X 4.6 mm i.d., 5 µm particle size)
Mobile Phase	Isocratic mixture of 10 mM monobasic sodium phosphate monohydrate buffer (pH 3.0, adjusted with ortho-phosphoric acid, with 1% TEA) and Methanol in the ratio of 85:15 v/v.
Flow Rate	0.8 ml/min
Injection Volume	20 µl
Detection Wavelength	210 nm
Retention Time (Cevimeline HCl)	11.944 ± 0.5 min
Retention Time (Impurity-A)	13.169 ± 0.5 min

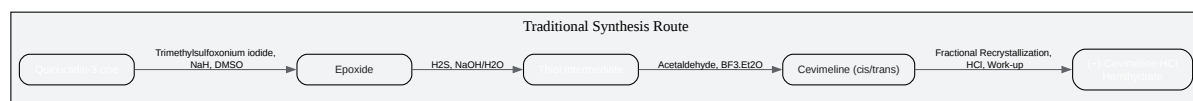
Parameter	Cevimeline Hydrochloride	Impurity-A
LOD	0.8 µg/ml	1.6 µg/ml
LOQ	2.5 µg/ml	5.0 µg/ml
Linearity Range	LOQ to 150%	LOQ to 150%
Correlation Coefficient (r ²)	0.9980	0.9986

Visualized Workflows and Pathways



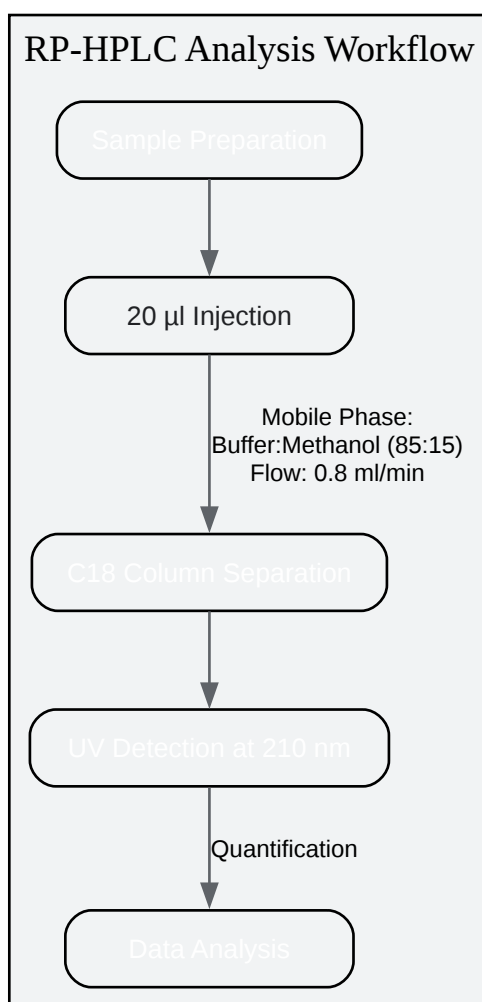
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Caption: Greener synthetic pathway for **(+)-Cevimeline hydrochloride hemihydrate**.



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Caption: Traditional synthetic pathway for **(+)-Cevimeline hydrochloride hemihydrate**.

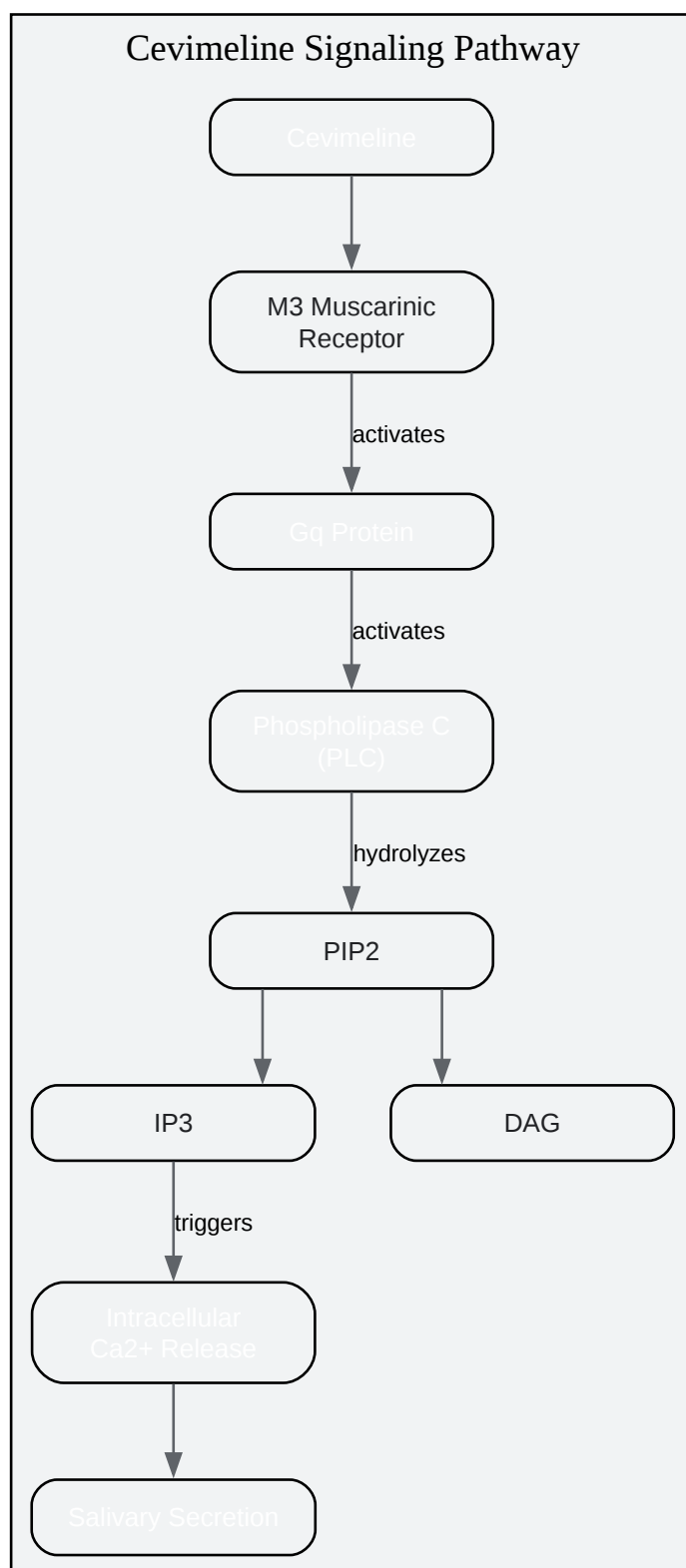


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Caption: Workflow for the RP-HPLC analysis of Cevimeline Hydrochloride.

Muscarinic Receptor Signaling

(+)-Cevimeline is a cholinergic agonist that primarily targets M1 and M3 muscarinic acetylcholine receptors.[2][4] Stimulation of these receptors on exocrine glands, such as salivary glands, leads to an increase in secretion.[5][6] The signaling cascade involves the activation of phospholipase C, leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), a key event in stimulating glandular secretion.[4][6]



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Caption: Simplified signaling pathway of Cevimeline at the M3 muscarinic receptor.

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